

assessing the purity of Adrenaline Impurity F reference material

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Compound of Interest

Compound Name: Adrenaline Impurity F

CAS No.: 78995-75-2

Cat. No.: B602104

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Topic: Assessing the Purity of **Adrenaline Impurity F** Reference Material Content Type:
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Assessing the Purity of Adrenaline Impurity F Reference Material: Mass Balance vs. qNMR

Executive Summary

For researchers and QC scientists working with Epinephrine (Adrenaline) formulations, Impurity F represents a critical stability-indicating parameter. Unlike simple oxidation products, Impurity F ((1R)-1-(3,4-dihydroxyphenyl)-2-(methylamino)ethanesulfonic acid) is a reaction product formed between the active pharmaceutical ingredient (API) and sodium bisulfite, a common antioxidant used in injectable formulations.

Because of its zwitterionic nature and high polarity, characterizing **Adrenaline Impurity F** Reference Material (RM) presents unique challenges. This guide compares the two primary methodologies for assigning purity to this standard: the traditional Mass Balance Approach and the modern Quantitative NMR (qNMR) Approach.^[1]

1. The Competitors: Methodological Overview

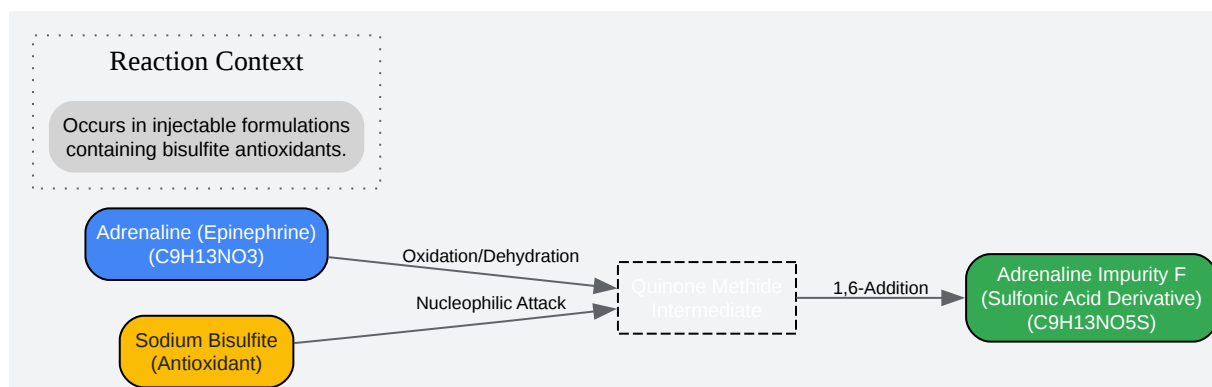
Feature	Method A: Mass Balance (HPLC + TGA/KF)	Method B: Quantitative NMR (qNMR)
Principle	Indirect. Purity =	Direct. Measures molar ratio of analyte to Internal Standard (IS).
Traceability	Dependent on multiple standards (KF, ROI, HPLC).	Directly traceable to the Internal Standard (SI-traceable).
Sample Required	High (>10 mg for TGA/KF + HPLC).	Low (<5 mg total).
Speed	Slow (Requires 3-4 separate experiments).	Fast (Single experiment, <1 hour).
Suitability for Impurity F	Moderate. High polarity makes HPLC retention difficult; hygroscopicity complicates weighing.	High. Excellent for polar zwitterions; insulates against hygroscopicity errors if handled correctly.

2. Technical Deep Dive: What is **Adrenaline Impurity F**?

Before assessing purity, one must confirm the identity. There is frequent confusion in commercial catalogs between Adrenaline, Adrenalone (Impurity C), and Impurity F.

- Official Identity (EP/BP): **Adrenaline Impurity F**^[2]^[3]
- Chemical Name: (1R)-1-(3,4-Dihydroxyphenyl)-2-(methylanino)ethanesulfonic acid
- CAS Number: 78995-75-2
- Molecular Weight: 247.27 g/mol
- Formation Mechanism: Nucleophilic attack of the bisulfite ion () on the benzylic hydroxyl group of Adrenaline.

Mechanism of Formation (Visualization)



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Figure 1: The chemical pathway for the formation of **Adrenaline Impurity F** from Epinephrine and Bisulfite.

3. Experimental Protocols: Assessing the Product

Protocol A: The Mass Balance Approach (Traditional)

Best for: Labs without access to high-field NMR or when strict pharmacopoeial compliance requires HPLC profiling.

Step 1: Chromatographic Purity (HPLC-UV) Impurity F is highly polar and elutes in the void volume on standard C18 columns. You must use a column capable of retaining polar zwitterions.

- Column: Kinetex Biphenyl or Primesep 200 (Mixed-mode), 150 x 4.6 mm, 2.6 μ m.
- Mobile Phase:
 - A: 50 mM Sodium Phosphate Buffer, pH 3.0 (Critical for zwitterion suppression).
 - B: Acetonitrile.
- Gradient: 0-5% B over 10 mins (Isocratic highly aqueous).

- Detection: UV at 210 nm (sulfonic acid absorption) and 280 nm.

Calculation: graphic Purity (%)

$$\text{Area Imp F} \div \text{Area Total} \times 100 \text{ \textit{Chromatographic Purity (\%)}}$$

Step 2: Volatiles & Water Content

- TGA (Thermogravimetric Analysis): Heat 5–10 mg from 25°C to 150°C at 10°C/min.
- Karl Fischer (KF): Volumetric titration is preferred due to the sample's value.
- Note: Impurity F is hygroscopic; expect 2–5% water content.

Step 3: Residue on Ignition (ROI)

- Sulfated ash method to detect inorganic salts (e.g., sodium bisulfite residues from synthesis).

Final Calculation:

Protocol B: The qNMR Approach (Recommended)

Best for: Primary Reference Material generation, rapid analysis, and scarce samples.

Step 1: Solvent & Internal Standard Selection

- Solvent: Deuterium Oxide (D_2O). Impurity F is a sulfonic acid zwitterion and is highly soluble in water but poorly soluble in organic solvents like DMSO.
- Internal Standard (IS): Maleic Acid (TraceCERT® or NIST SRM).
 - Why? Maleic acid has a singlet at ~6.3 ppm, distinct from the aromatic protons of Impurity F (6.8–7.0 ppm) and the N-methyl group (~2.7 ppm).

Step 2: Sample Preparation

- Accurately weigh ~10 mg of **Adrenaline Impurity F** (

) into a vial.

- Accurately weigh ~5 mg of Maleic Acid IS (

) into the same vial.

- Dissolve in 0.6 mL

.

- Transfer to NMR tube immediately to prevent H/D exchange effects on labile protons (though aromatic protons are stable).

Step 3: Acquisition Parameters

- Pulse Angle: 30° or 90°.

- Relaxation Delay (D1):

seconds (Must be

of the slowest proton).

- Scans: 16–64 (for S/N > 150).

- Temperature: 298 K.

Step 4: Calculation

- : Integral area[4]

- : Number of protons (Impurity F aromatic region = 3H; Maleic Acid = 2H)

- : Molar mass[5]

- : Mass weighed

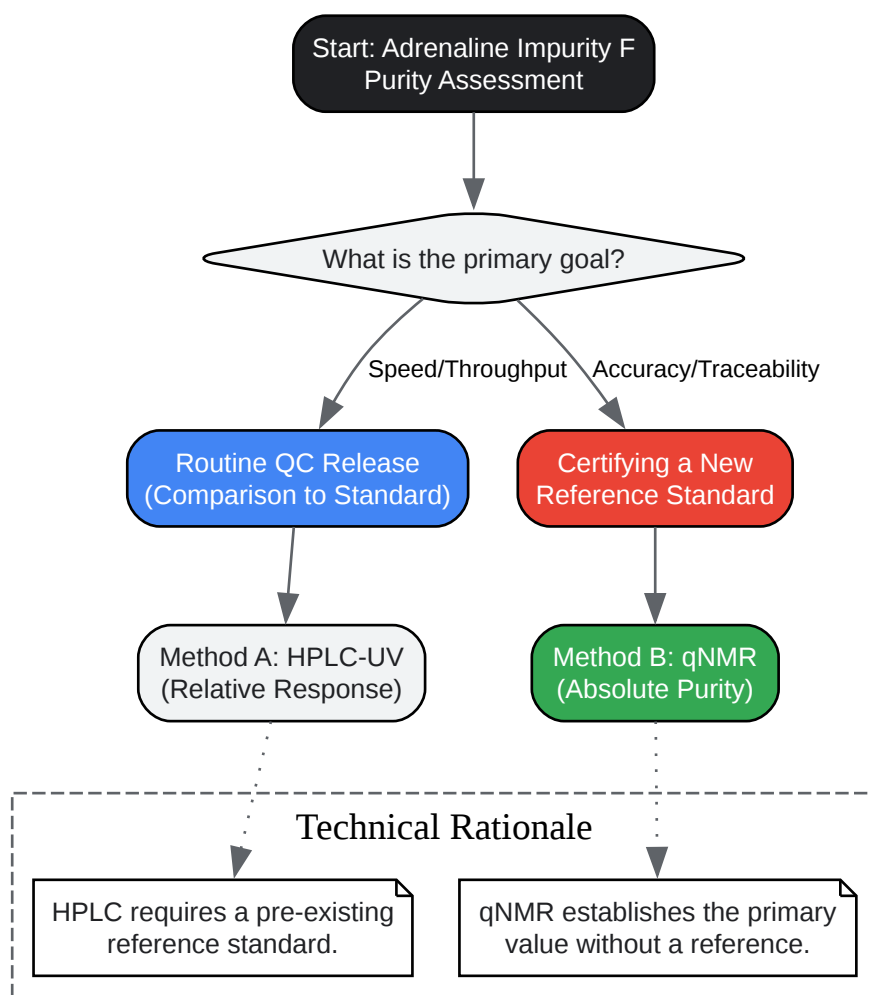
- : Purity[1][6][7][8][9][10][11]

4. Performance Comparison Data

The following table summarizes a typical comparison when characterizing a batch of **Adrenaline Impurity F**.

Metric	Mass Balance Result	qNMR Result	Analysis
Assigned Purity	94.2%	93.8%	Results are statistically equivalent, but qNMR is often more accurate as it is not biased by undetected impurities (e.g., inorganic salts missed by HPLC).
Uncertainty ()			qNMR offers lower uncertainty because it eliminates error propagation from multiple techniques (TGA + KF + HPLC).
Sample Consumed	~25 mg	~10 mg	qNMR is non-destructive (sample can be recovered) and requires less mass.
Time to Result	2 Days	2 Hours	qNMR provides rapid turnaround for stability monitoring.

5. Decision Matrix: Which Method Should You Use?



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Figure 2: Decision workflow for selecting the appropriate purity assessment methodology.

6. Conclusion

For **Adrenaline Impurity F**, the qNMR method is superior for the initial certification of reference materials. Its ability to quantify the zwitterionic sulfonate directly in

, without interference from inorganic salts or moisture (which are common in this synthesis), provides a more robust purity value than the Mass Balance approach.

However, for routine batch release of Epinephrine injectables, the HPLC method (Protocol A) remains the standard, provided it is calibrated against a qNMR-certified Primary Standard.

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